

A Technical Guide to the Physical Properties of Deuterated Tetracosane

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Compound of Interest

Compound Name: Tetracosane-d₅₀

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated tetracosane (n-tetracosane-d₅₀). It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this isotopically labeled compound in their work. This document summarizes key quantitative data, outlines relevant experimental methodologies, and presents logical workflows through diagrams.

Deuterated tetracosane, with the chemical formula C₂₄D₅₀, is a saturated hydrocarbon in which all 50 hydrogen atoms have been replaced by their heavier isotope, deuterium.^{[1][2]} This isotopic substitution imparts unique physical and spectroscopic properties that make it an invaluable tool in various analytical and research applications, particularly as an internal standard for mass spectrometry.^{[2][3]}

Core Physical and Chemical Properties

The substitution of hydrogen with deuterium atoms results in a molecule with a higher molecular weight and subtle differences in its physical characteristics compared to its non-deuterated counterpart, n-tetracosane (C₂₄H₅₀).^[2] These differences, though slight, are significant in analytical applications.

Property	Value	Non-Deuterated Value
Chemical Formula	C ₂₄ D ₅₀ [1][2]	C ₂₄ H ₅₀ [4]
CAS Number	16416-32-3[1][2][5]	646-31-1[6]
Molecular Weight	388.96 g/mol [1][5]	338.664 g/mol [7]
Melting Point	49-52 °C[1][5]	48-54 °C[7][8]
Boiling Point	391 °C[1][5]	391.4 °C[7][8]
Density	0.915 g/cm ³ [1]	~0.799 g/cm ³ (solid at 20°C)[8]
Isotopic Purity	Typically ≥98 atom % D[5][6]	N/A
Appearance	Colorless to white solid[1][2]	Colorless, waxy crystals[7]
Solubility	Insoluble in water; soluble in organic solvents[2]	Insoluble in water; very soluble in benzene, toluene, ether; soluble in alcohol[7]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of deuterated tetracosane are not extensively detailed in publicly available literature. However, standard methodologies for determining the properties of solid organic compounds are applicable.

Melting Point Determination

The melting point of deuterated tetracosane can be determined using a standard melting point apparatus (e.g., capillary tube method).

- **Sample Preparation:** A small amount of the crystalline deuterated tetracosane is placed into a capillary tube, which is then sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the substance begins to melt (onset) and the temperature at which it is completely

liquid (clear point) are recorded. The melting range is reported.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity and Identification

GC-MS is a critical technique for confirming the chemical purity and identity of deuterated tetracosane, as well as its isotopic enrichment.

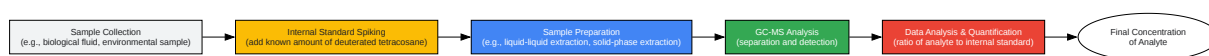
- **Sample Preparation:** A dilute solution of deuterated tetracosane is prepared in a high-purity organic solvent (e.g., hexane or dichloromethane).[3]
- **GC Separation:** A small volume of the solution is injected into a gas chromatograph equipped with a suitable capillary column (e.g., HP-5MS).[3] The oven temperature is programmed to ramp up, allowing for the separation of the analyte from any potential impurities.[3]
- **MS Detection:** As the compound elutes from the GC column, it enters the mass spectrometer. Electron ionization (EI) is a common method used to fragment the molecule.[3] The mass spectrometer then separates the resulting ions based on their mass-to-charge ratio, producing a mass spectrum. The molecular ion peak (M^+) will be shifted by +50 mass units compared to non-deuterated tetracosane, confirming the high level of deuteration.[5]

Key Applications and Workflows

The primary application of deuterated tetracosane is as an internal standard in quantitative analysis, particularly for long-chain hydrocarbons, using GC-MS.[3][9] Its chemical and physical similarity to the corresponding non-deuterated analytes ensures that it behaves similarly during sample preparation and analysis, thus correcting for variations and improving the accuracy and precision of quantification.[3]

Workflow for Use as an Internal Standard in GC-MS

The following diagram illustrates the typical workflow for using deuterated tetracosane as an internal standard for the quantification of a target analyte in a complex sample matrix.

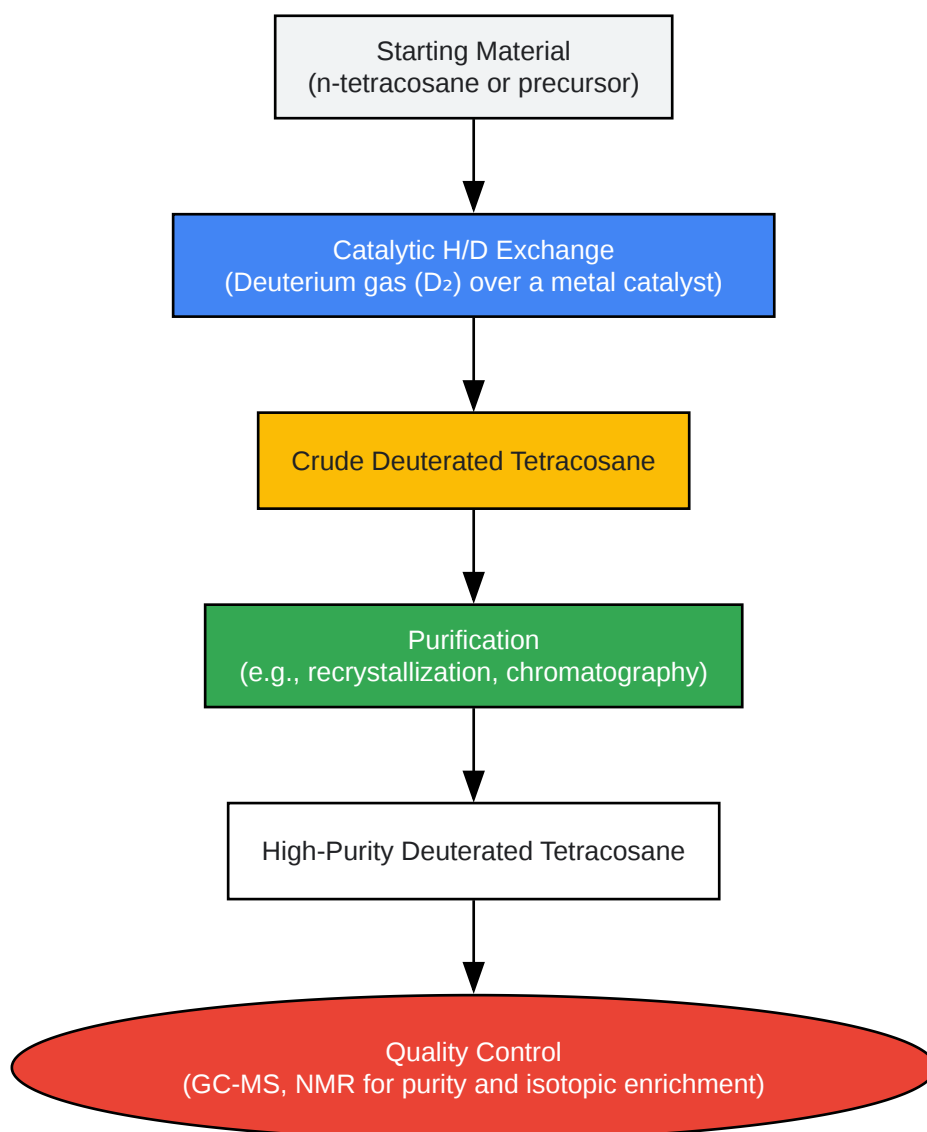


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Caption: Workflow for quantitative analysis using deuterated tetracosane as an internal standard.

General Synthesis and Purification of Deuterated Alkanes

The synthesis of perdeuterated alkanes like tetracosane- d_{50} typically involves isotopic exchange reactions. A simplified representation of the synthesis and subsequent purification is shown below.



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Caption: General synthesis and purification workflow for deuterated tetracosane.

Spectroscopic Properties

The primary spectroscopic differences between deuterated and non-deuterated tetracosane arise from the difference in mass and vibrational frequencies of the C-D versus C-H bonds.[10]

- **Infrared (IR) and Raman Spectroscopy:** The C-D stretching and bending vibrations occur at lower frequencies (wavenumbers) than the corresponding C-H vibrations. This shift provides a clear spectroscopic signature for deuteration.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** In ^1H NMR, the signals corresponding to the protons in non-deuterated tetracosane would be absent in a fully deuterated sample. In ^{13}C NMR, the coupling between carbon and deuterium (C-D) results in different splitting patterns and potentially slight shifts compared to the protonated analog.[11]

Conclusion

Deuterated tetracosane is a critical tool for researchers requiring high precision and accuracy in the quantitative analysis of long-chain hydrocarbons and related molecules. Its physical properties are very similar to its non-deuterated counterpart, allowing it to serve as an ideal internal standard. The distinct spectroscopic signature of the C-D bond allows for straightforward confirmation of its identity and isotopic purity. This guide provides a foundational understanding of the key physical properties and common applications of this important isotopically labeled compound.

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